

How to minimize off-target effects of Pico145

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Compound of Interest

Compound Name: Pico145

Cat. No.: B8069070

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Technical Support Center: Pico145

This technical support center provides researchers, scientists, and drug development professionals with guidance on the use of **Pico145**, a potent and selective inhibitor of TRPC1/4/5 channels. The following troubleshooting guides and frequently asked questions (FAQs) are designed to help minimize and identify potential off-target effects during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Pico145** and what are its primary targets?

Pico145 is a powerful small-molecule inhibitor of the Transient Receptor Potential Canonical (TRPC) 1, 4, and 5 channels.^{[1][2][3]} These channels are calcium-permeable non-selective cation channels involved in regulating the concentration of free cytosolic Ca²⁺.^{[1][2][3]} **Pico145** is noted for its high potency, with inhibitory concentrations in the picomolar to low nanomolar range, depending on the specific TRPC1/4/5 subtype and the mechanism of channel activation.^{[1][2][3][4]}

Q2: How selective is **Pico145**? Have off-targets been identified?

Pico145 has demonstrated impressive specificity for TRPC1/4/5 channels.^{[1][3]} Studies have shown that it has no significant effect on a range of other ion channels at concentrations effective for TRPC1/4/5 inhibition.^{[3][4][5][6]} However, it is a good research practice to consider the possibility of off-target effects, as comprehensive profiling of all potential off-targets may not

be complete.^[5] Even highly selective chemical probes can exhibit off-target effects, which may be context-dependent.^[5]

Q3: I'm observing a phenotype that doesn't seem related to TRPC1/4/5 channel activity. Could this be an off-target effect?

While **Pico145** is highly selective, an unexpected phenotype could potentially be due to an off-target effect. It is also possible that TRPC1/4/5 channels have functions in your experimental system that have not yet been described. To distinguish between these possibilities, a series of validation experiments are recommended, such as performing a dose-response curve and using a structurally unrelated TRPC1/4/5 inhibitor to see if the phenotype is recapitulated.

Q4: What is the recommended concentration range for using **Pico145** in cell-based assays?

To minimize the risk of off-target effects, it is crucial to use the lowest effective concentration of **Pico145** that engages the intended targets.^[7] Given its high potency, starting with a concentration in the low nanomolar range and performing a dose-response experiment is recommended. The optimal concentration will depend on the cell type, the expression level of the target channels, and the specific experimental conditions.

Troubleshooting Guide

Observed Problem	Potential Cause	Suggested Solution
No effect of Pico145 is observed.	1. Low or no expression of TRPC1/4/5 channels in the experimental model. 2. The specific heteromeric composition of the channels in your system is less sensitive to Pico145. 3. Degradation of the Pico145 compound.	1. Verify the expression of TRPC1, TRPC4, and TRPC5 mRNA or protein in your cells. 2. Consult the literature for known channel compositions in your cell type. 3. Use a fresh stock of Pico145 and protect it from light and multiple freeze-thaw cycles.
The observed phenotype is not consistent with known TRPC1/4/5 functions.	1. A previously unknown role of TRPC1/4/5 channels in your experimental system. 2. An off-target effect of Pico145.	1. Perform a rescue experiment: if possible, overexpress the target channel to see if the phenotype is reversed. 2. Use a structurally different TRPC1/4/5 inhibitor to see if the same phenotype is observed. 3. Conduct a literature search for potential off-targets of similar chemical scaffolds.
High variability in results between experiments.	1. Inconsistent cell culture conditions affecting channel expression. 2. Inconsistent preparation or storage of Pico145.	1. Standardize cell culture protocols, including passage number and seeding density. 2. Prepare fresh dilutions of Pico145 for each experiment from a stable stock solution.

Quantitative Data Summary

Table 1: Inhibitory Potency (IC₅₀) of Pico145 on TRPC1/4/5 Channels

Target Channel	Activation Method	IC ₅₀ Value	Reference
TRPC4	(-)-englerin A	0.349 nM	[4]
TRPC5	(-)-englerin A	1.3 nM	[4]
TRPC4-TRPC1 (concatemer)	(-)-englerin A	0.033 nM	[4][6]
TRPC5-TRPC1 (concatemer)	Sphingosine 1-phosphate	0.2 nM	[4]
TRPC4-TRPC1	Sphingosine 1-phosphate	0.011 nM	[4]
Native TRPC4 (mouse ileal myocytes)	GTPyS	3.1 pM	[8][9]
Native TRPC4 (mouse ileal myocytes)	Carbachol-induced Ca ²⁺ rise	2.7 pM	[8][9]

Table 2: Selectivity Profile of Pico145

At a concentration of 100 nM, **Pico145** showed no significant effect on the following channels:

Channel Family	No Effect Observed	Reference
TRPC	TRPC3, TRPC6	[4][5][6]
TRPV	TRPV1, TRPV4	[4][5][6]
TRPA	TRPA1	[4][5][6]
TRPM	TRPM2, TRPM8	[4][5][6]
Orai	Store-operated Ca ²⁺ entry mediated by Orai1	[3][4][5][6]

Experimental Protocols

Protocol 1: Dose-Response Experiment for Optimal Pico145 Concentration

Objective: To determine the lowest effective concentration of **Pico145** that inhibits TRPC1/4/5 channel activity in your experimental system.

Methodology:

- Cell Preparation: Plate your cells of interest at a suitable density in a multi-well plate.
- Compound Preparation: Prepare a series of dilutions of **Pico145** in your assay buffer. A typical concentration range to test would be from 1 pM to 1 μ M.
- Channel Activation: Stimulate the cells with a known activator of TRPC1/4/5 channels (e.g., (-)-englerin A or a relevant physiological agonist).
- **Pico145** Treatment: Add the different concentrations of **Pico145** to the cells.
- Activity Measurement: Measure the channel activity using a suitable assay, such as intracellular calcium imaging (e.g., with Fura-2) or patch-clamp electrophysiology.
- Data Analysis: Plot the channel inhibition as a function of the **Pico145** concentration and fit the data to a dose-response curve to determine the IC₅₀.

Protocol 2: Confirming On-Target Effects with a Structurally Unrelated Inhibitor

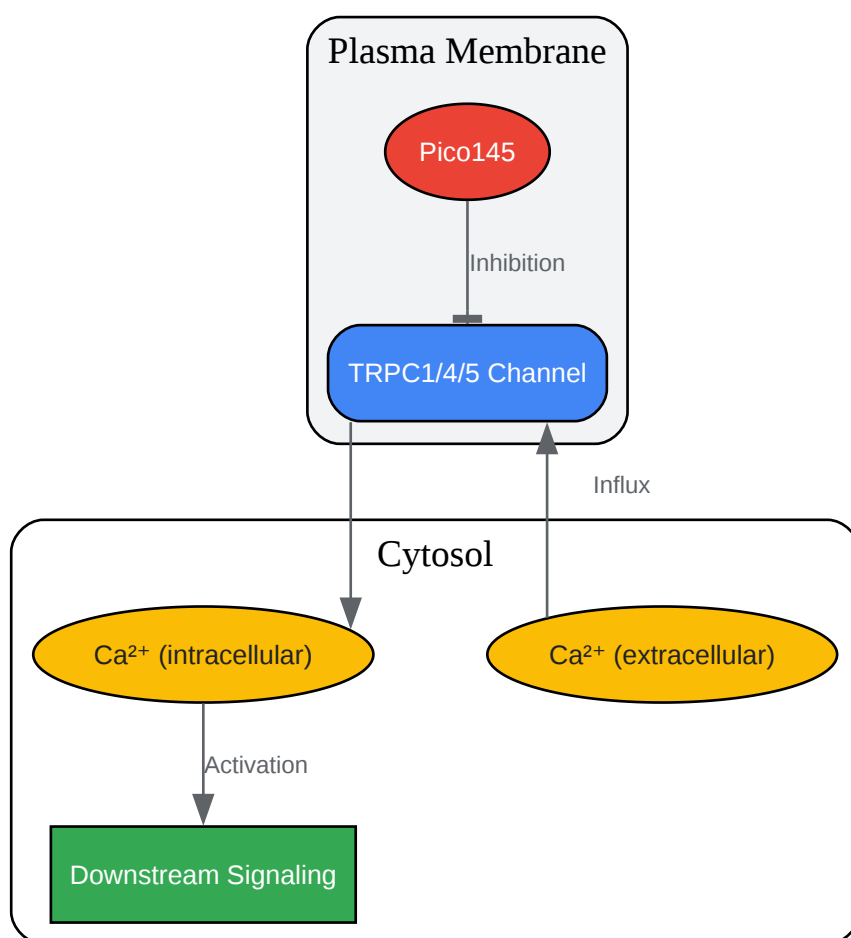
Objective: To confirm that the observed phenotype is due to the inhibition of TRPC1/4/5 channels and not an off-target effect of the **Pico145** chemical scaffold.

Methodology:

- Select an Alternative Inhibitor: Choose a TRPC1/4/5 inhibitor with a different chemical structure from **Pico145** (e.g., ML204).
- Dose-Response for Alternative Inhibitor: Determine the effective concentration range for the alternative inhibitor in your system.

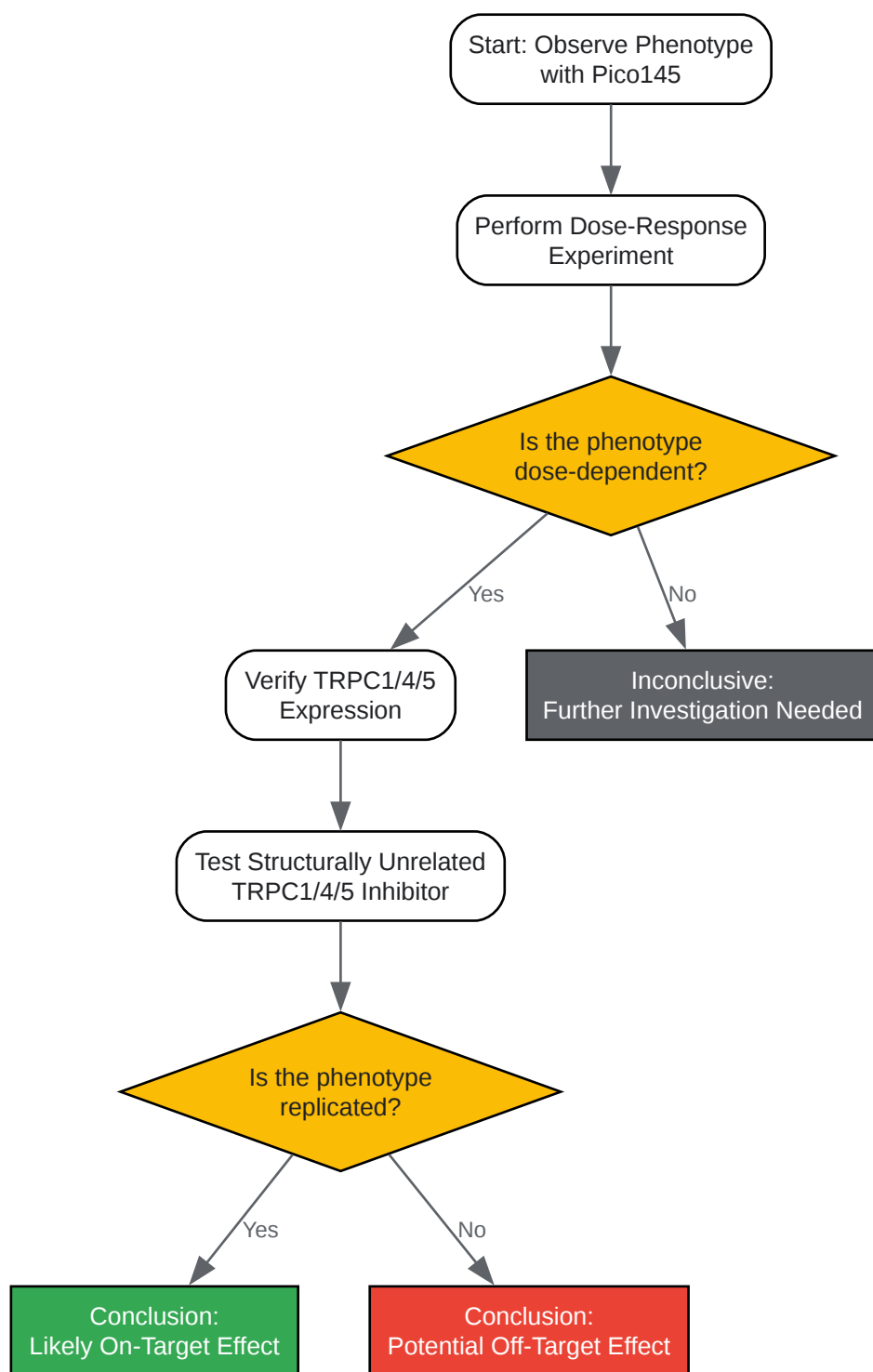
- Phenotypic Assay: Treat your cells with the optimal concentration of **Pico145** and the optimal concentration of the alternative inhibitor.
- Compare Phenotypes: If the observed phenotype is the same with both inhibitors, it is more likely to be an on-target effect.

Visualizations



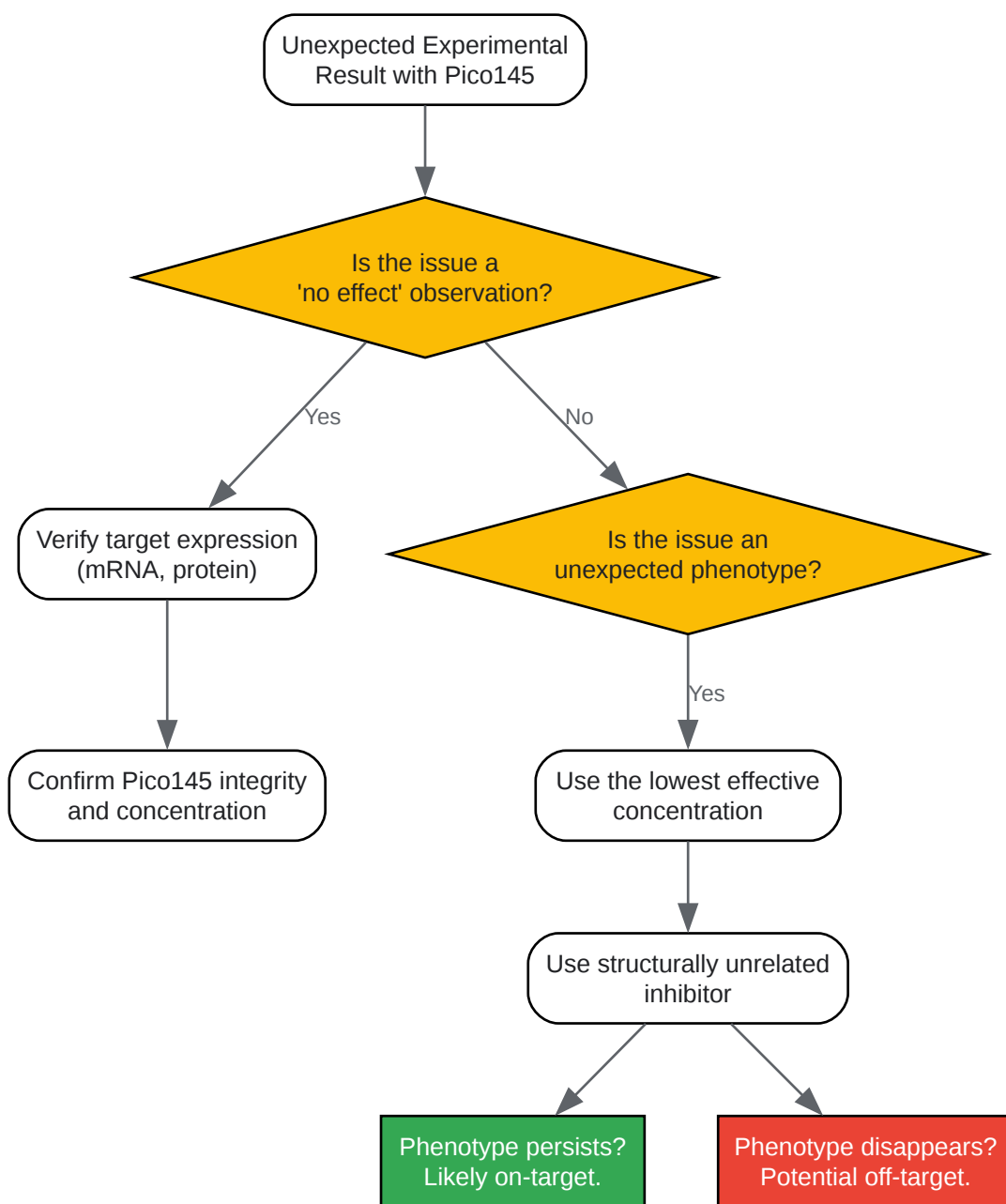
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Caption: **Pico145** signaling pathway.



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Caption: On-target effect validation workflow.



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